Disperse Red 167: A Technical Safety and Experimental Protocol Guide

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Compound of Interest

Compound Name:	*Disperse Red 167*
CAS No.:	*26850-12-4*
Cat. No.:	*B1346997*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the available material safety data for **Disperse Red 167**, a synthetic dye used in the textile and plastics industries. Due to the limited availability of specific toxicological data for **Disperse Red 167**, this document also includes information on the closely related compound, Disperse Red 1, to provide a more complete safety profile. This guide is intended to inform researchers and professionals on the known properties, potential hazards, and relevant experimental protocols associated with this chemical.

Chemical and Physical Properties

Disperse Red 167 is a disperse dye, meaning it is sparingly soluble in water and is typically applied from a fine aqueous dispersion. Several variations of **Disperse Red 167** exist, with different CAS numbers and slight variations in their molecular formulas. The most commonly cited properties are summarized below.

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Property	Value	Source(s)
Chemical Name	2-[N-(2-acetyloxyethyl)-4-[(2-chloro-4-nitrophenyl)diazenyl]-3-(propanoylamino)anilino]ethyl acetate	[1]
CAS Number	26850-12-4, 61968-52-3, 61968-54-5, 79300-13-3, 1533-78-4	[1][2]
Molecular Formula	C23H26ClN5O7 / C22H24ClN5O7	[1][3]
Molecular Weight	519.93 g/mol / 505.91 g/mol	[1][3]
Appearance	Dark red powder	[4][5]
Melting Point	120 °C	[4]
Solubility	Soluble in acetone and alcohol; Insoluble in water.[2]	[2]
Maximum Absorption Wavelength (λmax)	525 nm	[4]

Toxicological Data

A critical gap in the publicly available data for **Disperse Red 167** is the absence of quantitative toxicological endpoints such as LD50 (median lethal dose) and LC50 (median lethal concentration). Most safety data sheets for **Disperse Red 167** state "no data available" for these parameters.[6] To provide a more comprehensive understanding of the potential hazards, toxicological data for the structurally similar azo dye, Disperse Red 1, is presented below.

Disclaimer: The following data is for Disperse Red 1 and should be used as an estimation of potential toxicity for **Disperse Red 167**.

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Test	Species	Route	Result	Source(s)
Acute Oral Toxicity (LD50)	Rat (female)	Oral	> 5 g/kg of body weight	[7]
Acute Oral Toxicity (LD50)	Rat (male)	Oral	0.7 - 1.0 g/kg of body weight	[7]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	> 2 g/kg of body weight	[7]
Skin Irritation	Rabbit	Dermal	Mild to moderate irritant	[7]
Eye Irritation	Rabbit	Ocular	Negative	[7]
Mutagenicity (Ames Test)	S. typhimurium	In vitro	Positive (induces frame-shift mutations)	[8]
Cytotoxicity (HepG2 cells)	Human	In vitro	Cytotoxic effects observed	[8]

Ecotoxicological Data

Similar to the toxicological data, specific ecotoxicity data for **Disperse Red 167** is scarce. The following data for Disperse Red 1 provides an indication of its potential environmental impact.

Test	Species	Duration	Endpoint	Result	Source(s)
Acute Immobilization	Daphnia similis	48 hours	EC50	Increased toxicity in the presence of a chlorine substituent	[8]

Experimental Protocols

The following sections detail the standardized methodologies for key experiments relevant to the safety assessment of dyes like **Disperse Red 167**.

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Physical and Chemical Properties

- Melting Point (OECD 102): The melting point is determined using methods such as the capillary tube method, hot-stage microscopy, or differential scanning calorimetry (DSC).[9] The substance is heated at a controlled rate, and the temperature at which the solid-to-liquid phase transition occurs is recorded.

- Water Solubility (OECD 105): The flask method is suitable for substances with a solubility greater than 10 mg/L.[8][10] An excess of the solid is stirred in water at a constant temperature until equilibrium is reached. The concentration of the dissolved substance in the aqueous phase is then determined by a suitable analytical method.

Toxicological Testing

- Acute Oral Toxicity - Acute Toxic Class Method (OECD 423): This method uses a stepwise procedure with a small number of animals.[1][11] A starting dose is administered to a group of animals. Depending on the outcome (survival or death), the dose for the next group is adjusted up or down. The test allows for the classification of the substance into a toxicity category based on the observed mortality.

- Acute Dermal Toxicity (OECD 402): A specified amount of the substance is applied to a shaved area of the skin of test animals (usually rabbits or rats) for 24 hours.[4][12] The animals are observed for signs of toxicity and mortality for up to 14 days.

- Skin Irritation/Corrosion (OECD 404): The substance is applied to a small patch of skin on a test animal (typically a rabbit) for a defined period (usually 4 hours).[13][14] The site is then observed for signs of erythema (redness) and edema (swelling) at specific intervals.

- Eye Irritation/Corrosion (OECD 405): A small amount of the substance is instilled into the conjunctival sac of one eye of a test animal (usually a rabbit).[5][15] The eye is observed for signs of irritation, including corneal opacity, iritis, and conjunctival redness and swelling.

- Skin Sensitization (OECD 406): The Guinea Pig Maximisation Test (GPMT) or the Buehler Test are commonly used.[2][6] These tests involve an initial induction phase where the animal is exposed to the substance, followed by a challenge phase to determine if an allergic reaction has developed.

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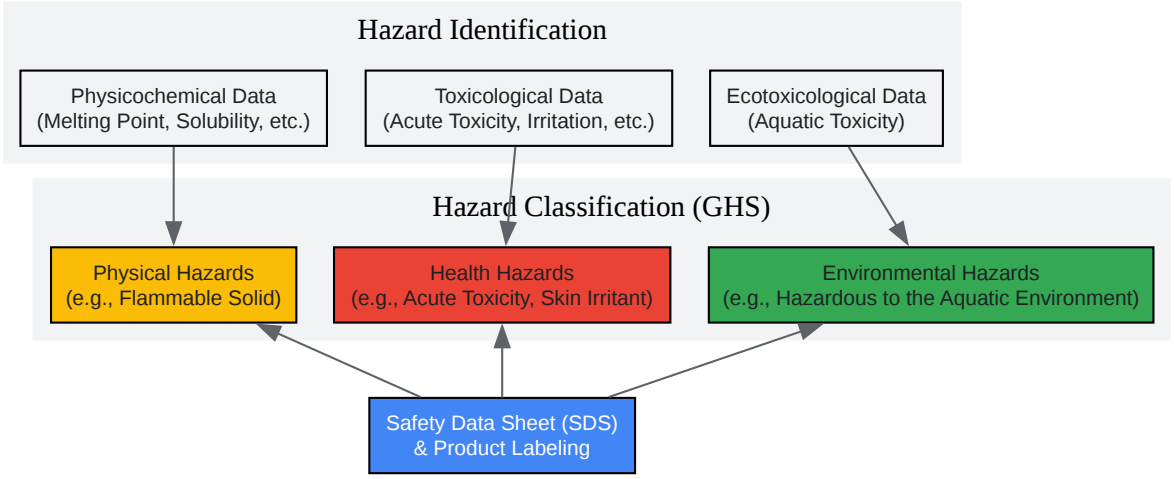
- Bacterial Reverse Mutation Test (Ames Test - OECD 471): This in vitro test uses strains of Salmonella typhimurium and Escherichia coli with pre-existing mutations that render them unable to synthesize an essential amino acid.[16][17] The bacteria are exposed to the test substance, and the number of revertant colonies (bacteria that have mutated back to a state where they can produce the amino acid) is counted.

Ecotoxicological Testing

- Daphnia sp. Acute Immobilisation Test (OECD 202): Young daphnids (water fleas) are exposed to a range of concentrations of the test substance for 48 hours.[3][18] The concentration that causes immobilization in 50% of the daphnids (EC50) is determined.

Visualizations

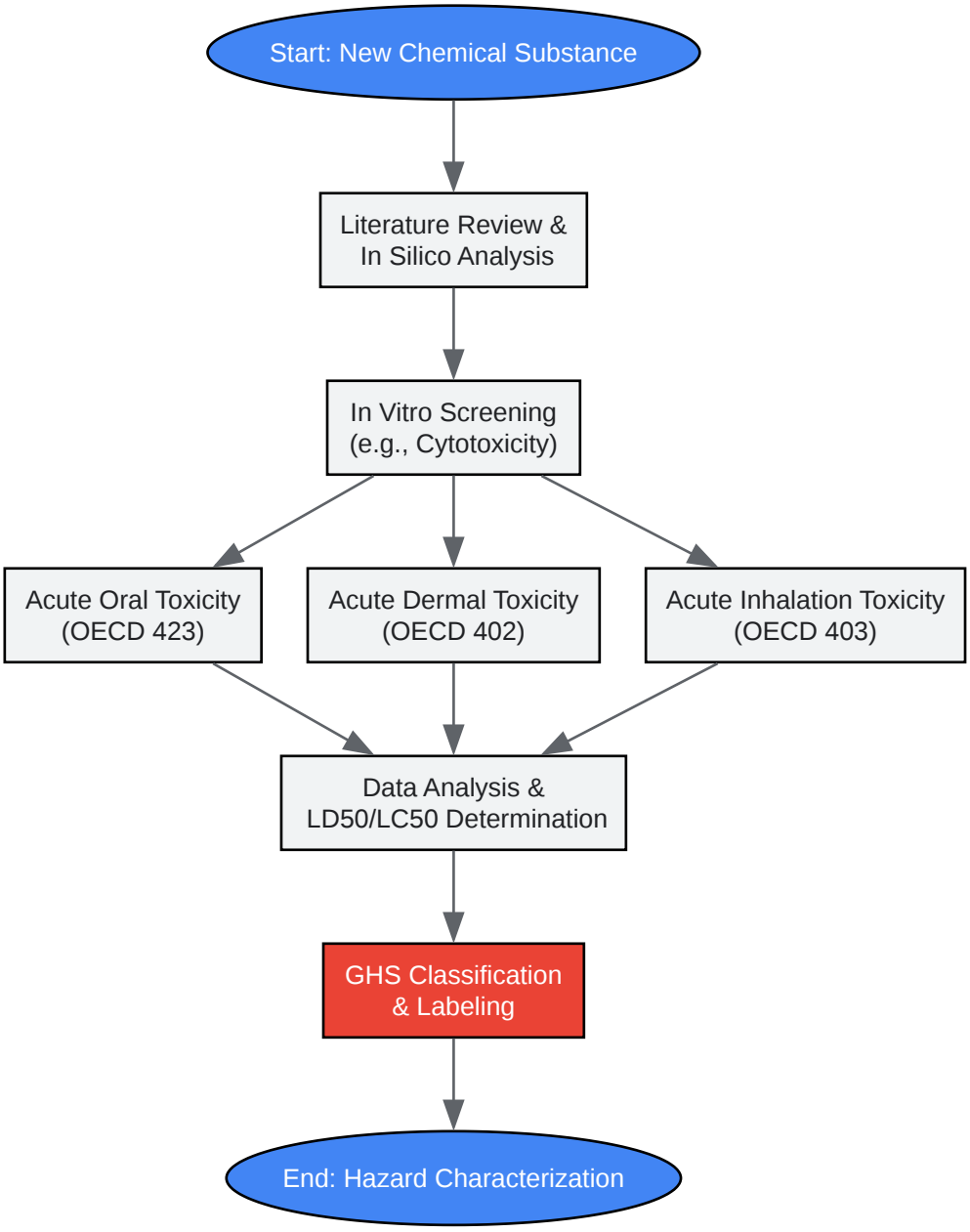
The following diagrams illustrate key logical relationships and workflows relevant to the safety assessment of **Disperse Red 167**.



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Caption: GHS Classification Pathway for a Chemical Substance.

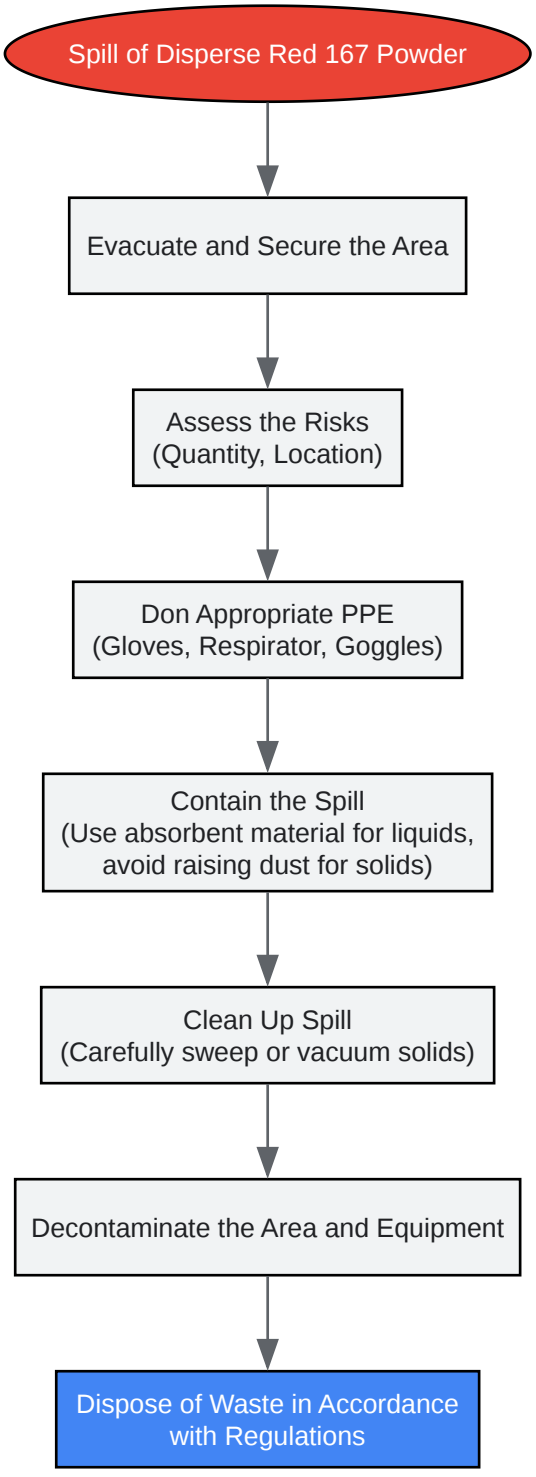
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Caption: Workflow for Acute Toxicity Testing.

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Caption: Emergency Spill Response Procedure for Powders.

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